

# 2-Hydroxyethyl palmitate chemical properties and structure

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## Compound of Interest

Compound Name: 2-Hydroxyethyl palmitate

Cat. No.: B1220826

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An In-depth Technical Guide to the Chemical Properties and Structure of **2-Hydroxyethyl Palmitate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, structure, and relevant experimental methodologies for **2-Hydroxyethyl palmitate**. The information is intended to support research, development, and application of this compound in various scientific fields.

## Chemical Structure and Identification

**2-Hydroxyethyl palmitate**, also known as 2-hydroxyethyl hexadecanoate, is the ester formed from the condensation of palmitic acid and ethylene glycol.<sup>[1][2]</sup> It is classified as a hexadecanoate ester and a primary alcohol.<sup>[1][2]</sup>

| Identifier        | Value   |
|-------------------|---|
| IUPAC Name        | 2-hydroxyethyl hexadecanoate[2][3][4]   |
| Synonyms          | Ethylene glycol monopalmitate, Glycol palmitate, Palmitoylglycol[1][4]                            |
| CAS Number        | 4219-49-2[1][5]   |
| Molecular Formula | C18H36O3[1][4][5]   |
| Canonical SMILES  | CCCCCCCCCCCCCCCC(=O)OCCO[1][2][3]   |
| InChI             | InChI=1S/C18H36O3/c1-2-3-4-5-6-7-8-9-10-11-12-13-14-15-18(20)21-17-16-19/h19H,2-17H2,1H3[1][2][4] |
| InChIKey          | BXCRLBBIZJSWNS-UHFFFAOYSA-N[1][2][4][5]   |

## Physicochemical Properties

A summary of the key physicochemical properties of **2-Hydroxyethyl palmitate** is presented below.

| Property                       | Value   | Unit                     |
|--------------------------------|---|--------------------------|
| Molecular Weight               | 300.48  | g/mol                    |
| Appearance                     | White to Off-white Solid[4]                       | -                        |
| Melting Point                  | 51-53   | °C[4]                    |
| Boiling Point                  | 410.9 ± 18.0                                      | °C at 760 mmHg[3][4][5]  |
| Density                        | 0.9 ± 0.1   | g/cm <sup>3</sup> [4][5] |
| Flash Point                    | 156   | °C[3][5]                 |
| pKa                            | 13.90 ± 0.10 (Predicted)                          | -                        |
| Solubility                     | Slightly soluble in Chloroform and Methanol[4][6] | -                        |
| LogP                           | 5.00320   | -                        |
| Refractive Index               | 1.455[4][5]                                       | -                        |
| Topological Polar Surface Area | 46.5  | Å <sup>2</sup>           |
| Rotatable Bond Count           | 17  | -                        |
| Hydrogen Bond Acceptor Count   | 3   | -                        |

## Experimental Protocols

### Synthesis via Transesterification of Triglycerides

This protocol describes the synthesis of 2-hydroxyethyl esters, including **2-hydroxyethyl palmitate**, from a triglyceride source such as peanut oil and ethylene glycol.[7][8]

Materials:

- Triglyceride source (e.g., peanut oil)
- Ethylene glycol

- Potassium carbonate ( $K_2CO_3$ ) as a catalyst
- Three-neck flask
- Reflux condenser
- Thermometer
- Magnetic stirrer with heater

#### Procedure:

- Place 20 grams of the triglyceride sample into a three-neck flask equipped with a reflux condenser, thermometer, and magnetic stirrer.
- Heat the triglyceride sample to 150 °C.
- Add ethylene glycol (at a 10:1 molar ratio to triglycerides) and  $K_2CO_3$  (9 mol% of triglycerides) to the flask.
- Maintain the reaction temperature at 150 °C with constant stirring at 500 rpm for 5 hours.
- Monitor the reaction progress using thin-layer chromatography (TLC) with an eluent of n-hexane:ethyl acetate (2:1). The formation of the product will be indicated by the appearance of a new spot.
- Upon completion, the mixture is cooled, and the product can be purified using appropriate chromatographic techniques.

## Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

Direct analysis of 2-hydroxy-fatty acids by GC can be challenging due to their low volatility.<sup>[9]</sup><sup>[10]</sup> Derivatization is a necessary step to convert them into more volatile forms suitable for GC-MS analysis.<sup>[9]</sup><sup>[10]</sup> The following protocol is adapted for the analysis of **2-hydroxyethyl palmitate**.

#### Materials:

- **2-Hydroxyethyl palmitate** sample
- Silylating agent (e.g., N,O-Bis(trimethylsilyl)trifluoroacetamide - BSTFA)
- Aprotic solvent (e.g., pyridine, DMF)
- GC-MS instrument

#### Procedure:

- **Sample Preparation:** Prepare a 1 mg/mL solution of the **2-hydroxyethyl palmitate** sample in an aprotic solvent in a reaction vial.
- **Derivatization (Silylation):** Add an excess of the silylating agent (e.g., BSTFA) to the sample solution.
- **Reaction:** Tightly cap the vial and heat it in a heating block or oven at 60°C for 60 minutes to ensure complete derivatization of the hydroxyl group.
- **GC-MS Analysis:**
  - Inject the derivatized sample into the GC-MS system.
  - The GC separates the components of the sample, and the mass spectrometer provides mass spectra for identification and quantification.

## Spectroscopic Data

Spectroscopic data is crucial for the structural elucidation and confirmation of **2-hydroxyethyl palmitate**.

- **Mass Spectrometry (MS):** The NIST WebBook provides mass spectrometry data (electron ionization) for hexadecanoic acid, 2-hydroxyethyl ester.[\[11\]](#)
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** <sup>1</sup>H NMR and <sup>13</sup>C NMR spectra are essential for confirming the arrangement of protons and carbons in the molecule. While specific spectra for **2-hydroxyethyl palmitate** are not provided in the search results, they can be found in spectral databases such as SpectraBase.[\[2\]](#)

- Infrared (IR) Spectroscopy: IR spectroscopy can be used to identify the functional groups present, such as the hydroxyl (-OH) and ester (C=O) groups.[\[2\]](#)

## Safety and Handling

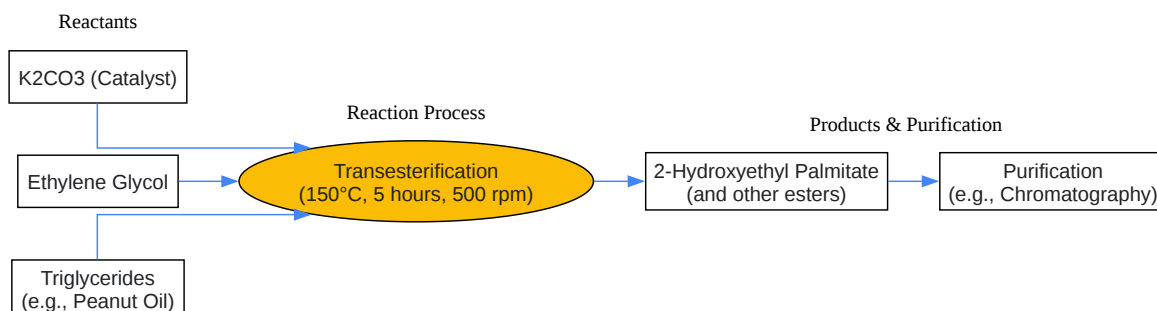
Based on available safety data sheets, the following handling precautions are recommended.

- Handling: Handle in a well-ventilated place.[\[12\]](#) Wear suitable protective clothing, including gloves and safety goggles.[\[12\]](#) Avoid contact with skin and eyes, and avoid the formation of dust and aerosols.[\[12\]](#)
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[12\]](#) Keep away from heat, sparks, and open flames.[\[13\]](#)
- First Aid:
  - In case of skin contact: Wash off with soap and plenty of water.[\[12\]](#)
  - In case of eye contact: Rinse with pure water for at least 15 minutes.[\[12\]](#)
  - If inhaled: Move the victim into fresh air.[\[12\]](#)
  - If swallowed: Rinse mouth with water and do not induce vomiting.[\[12\]](#) In all cases of exposure, seek medical attention.[\[12\]](#)

## Applications and Biological Relevance

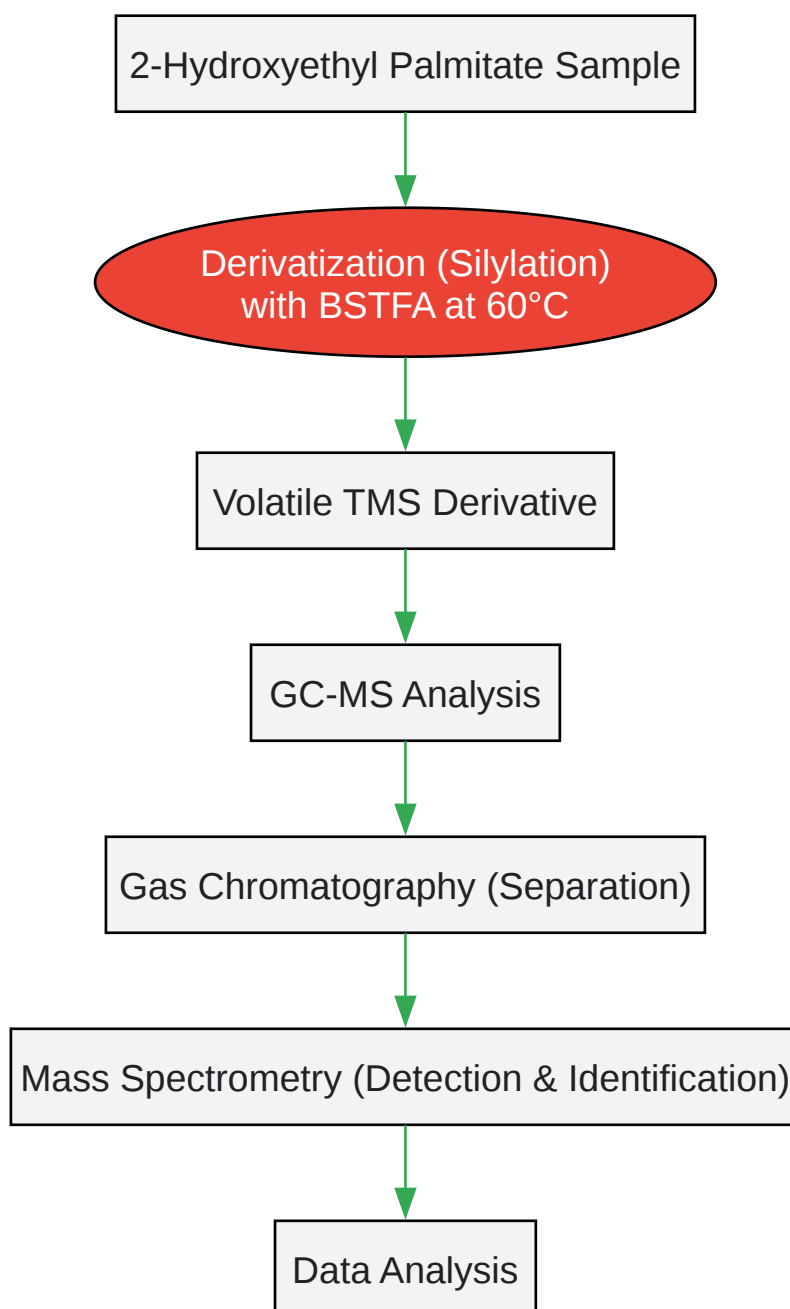
**2-Hydroxyethyl palmitate** has applications in the cosmetics industry as a stabilizer for water-in-oil emulsions, an opacifying agent, a thickening agent, a dispersing agent, and an emollient.[\[4\]](#)[\[6\]](#) It has also been reported to have a role as a metabolite in *Brassica napus*.[\[1\]](#)[\[2\]](#) Some sources suggest it may act as an antimicrobial agent and as a liposomal carrier for drug delivery.[\[4\]](#)

## Visualizations



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Caption: Synthesis workflow for **2-Hydroxyethyl palmitate** via transesterification.



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Caption: Analytical workflow for **2-Hydroxyethyl palmitate** using GC-MS.

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## References

- 1. Page loading... [guidechem.com]
- 2. 2-Hydroxyethyl hexadecanoate | C18H36O3 | CID 20201 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. alfa-chemistry.com [alfa-chemistry.com]
- 4. bocsci.com [bocsci.com]
- 5. 2-Hydroxyethyl palmitate | CAS#:4219-49-2 | Chemsrsc [chemsrc.com]
- 6. specialchem.com [specialchem.com]
- 7. researchgate.net [researchgate.net]
- 8. atlantis-press.com [atlantis-press.com]
- 9. benchchem.com [benchchem.com]
- 10. benchchem.com [benchchem.com]
- 11. Hexadecanoic acid, 2-hydroxyethyl ester [webbook.nist.gov]
- 12. chemicalbook.com [chemicalbook.com]
- 13. fishersci.com [fishersci.com]
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